

# Essential Safety and Operational Guide for Handling 2-Phenoxy-1-phenylethanol-d1

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## Compound of Interest

Compound Name: 2-Phenoxy-1-phenylethanol-d1

Cat. No.: B12392367

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This guide provides immediate and essential safety and logistical information for handling **2-Phenoxy-1-phenylethanol-d1**. The procedures outlined are designed for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical management. While this guidance is based on the safety data for the non-deuterated form, 2-Phenoxy-1-phenylethanol, it is considered applicable to the deuterated compound due to their similar chemical properties.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and ensure safety when handling **2-Phenoxy-1-phenylethanol-d1**. The following table summarizes the required PPE.

Body Part	Required PPE	Standards/Specifications
Eyes/Face	Tightly fitting safety goggles or a face shield.	Conforming to EN 166 (EU) or NIOSH (US) standards.
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). A lab coat or chemical-resistant apron is also required.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.
Respiratory	An air-purifying respirator with organic vapor cartridges should be used, particularly in poorly ventilated areas or when generating aerosols. In situations with unknown concentrations or emergencies, a self-contained breathing apparatus (SCBA) is recommended.	NIOSH-approved respirators should be used.

## Hazard Identification

Understanding the potential hazards of 2-Phenoxy-1-phenylethanol is fundamental to its safe handling.

Hazard	GHS Classification	Precautionary Statement
Acute Oral Toxicity	Harmful if swallowed (H302).	Do not eat, drink or smoke when using this product. If swallowed, call a poison center or doctor if you feel unwell and rinse your mouth.
Eye Damage/Irritation	Causes serious eye damage (H318).	Wear eye protection/face protection.
Respiratory Irritation	May cause respiratory irritation (H335).	Avoid breathing mist or vapors. Use only outdoors or in a well-ventilated area. If inhaled, remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Always work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- Personal Hygiene: Wash hands thoroughly after handling the compound. Do not eat, drink, or smoke in the work area.
- Storage: Keep the container tightly closed and store it in a dry, well-ventilated place.[\[1\]](#)

### Spill Management:

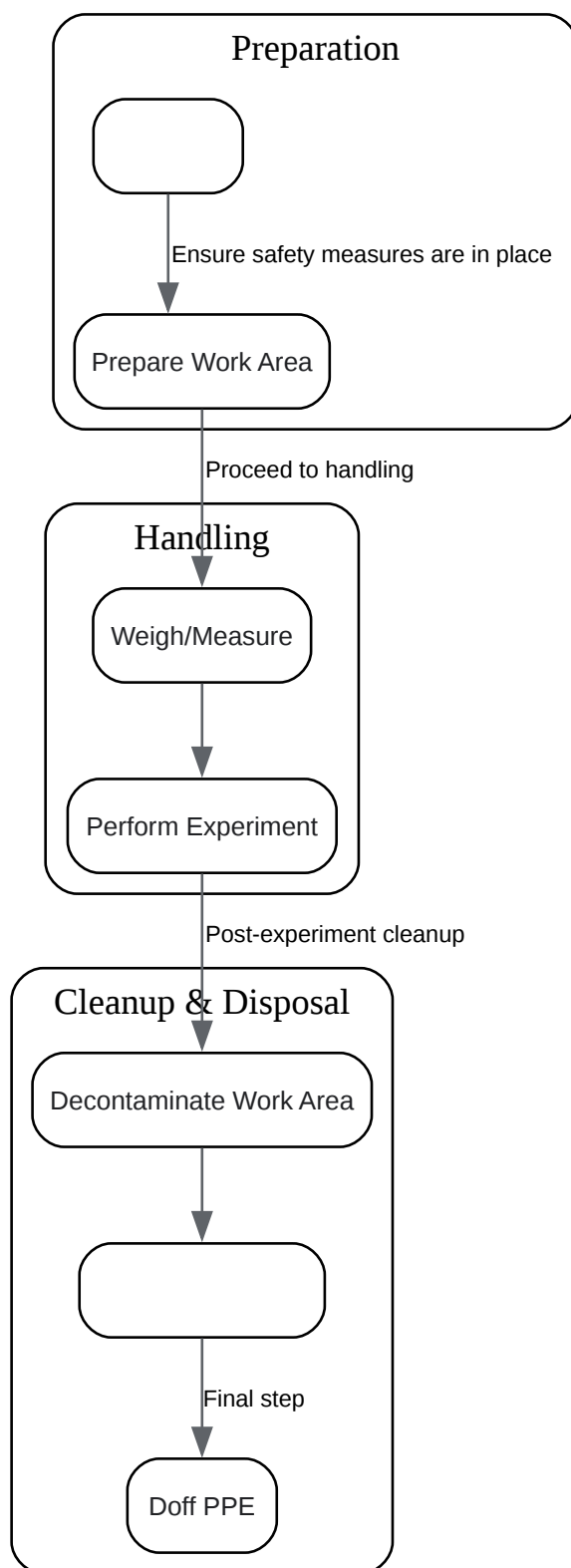
In the event of a spill, evacuate the area and ensure adequate ventilation. Absorb the spill with an inert material such as vermiculite or sand.[\[2\]](#) Collect the absorbed material into a sealed container for disposal as hazardous waste.[\[2\]](#)

### Disposal:

Dispose of waste **2-Phenoxy-1-phenylethanol-d1** and any contaminated materials as hazardous chemical waste.<sup>[2]</sup> All disposal practices must be in accordance with local, state, and federal regulations. Do not allow the product to enter drains.<sup>[3]</sup> Contaminated PPE should also be disposed of as hazardous waste.<sup>[2]</sup>

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **2-Phenoxy-1-phenylethanol-d1** in a laboratory setting.



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## References

- 1. 2-Phenoxy-1-phenylethanol | 4249-72-3 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. carlroth.com [carlroth.com]
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